Dimethyl (p-methoxybenzylidene)malonate: A Technical Guide for UV Absorber Applications

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Compound of Interest

Compound Name:	*Dimethyl (p-methoxybenzylidene)malonate*
CAS No.:	*7443-25-6*
Cat. No.:	*B1294992*

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Executive Summary

Dimethyl (p-methoxybenzylidene)malonate (DMM) is a cinnamate-type organic compound recognized for its utility as an ultraviolet (UV) light absorber, particularly within the UVB range (290-320 nm). Its chemical structure, characterized by a substituted benzylidene group conjugated to a malonate ester, enables the absorption of high-energy UV radiation and its dissipation as less harmful thermal energy. This property makes DMM a valuable ingredient in the formulation of sunscreens, coatings, and plastics to protect against photodegradation. This technical guide provides a comprehensive overview of DMM, including its chemical and physical properties, a detailed experimental protocol for its synthesis, methods for evaluating its UV-absorbing efficacy, and a discussion of its photostability. Due to the limited availability of specific quantitative UV absorption data in the public domain, this guide also presents a comparative analysis with other common UV absorbers and outlines the necessary experimental procedures to characterize its performance.

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Chemical and Physical Properties

Dimethyl (p-methoxybenzylidene)malonate is a white to off-white crystalline powder or a colorless liquid.[1][2] Its fundamental properties are summarized in the table below.

Property	Value	Reference(s)
Chemical Name	Dimethyl 2-[(4-methoxyphenyl)methylidene]propanedioate	[3]
Synonyms	Dimethyl (p-methoxybenzylidene)malonate, Sanduvor PR 25, Cyasorb UV 1988	[3][4]
CAS Number	7443-25-6	[3]
Molecular Formula	C13H14O5	[3]
Molecular Weight	250.25 g/mol	[3]
Melting Point	56-57 °C	[5]
Boiling Point	144-145 °C at 0.17 Torr	[4]
Density	1.187 g/cm³	[4]
Solubility	Soluble in methanol.	[6]

UV Absorption Properties

While **Dimethyl (p-methoxybenzylidene)malonate** is known to be an effective UVB absorber, specific quantitative data such as its maximum absorption wavelength (λmax) and molar extinction coefficient (ε) are not readily available in the reviewed scientific literature.[7] The UV-absorbing properties of benzylidene malonate derivatives are attributed to the conjugated system formed by the benzene ring and the carbon-carbon double bond, which allows for the absorption of UV photons and subsequent energy dissipation.[8]

For context and comparison, the table below presents the UV absorption properties of other commonly used UV absorbers.

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UV Absorber	Type	λmax (nm)	Molar Extinction Coefficient (ε) ($M^{-1}cm^{-1}$)
Octyl Methoxycinnamate (OMC)	UVB	~310	~23,000
Avobenzone (Parsol 1789)	UVA	~357	~35,000
Oxybenzone (Benzophenone-3)	UVA/UVB	~288, ~325	~15,000, ~9,000
Octocrylene	UVB	~303	~12,000

Note: The values presented are approximate and can vary depending on the solvent and other experimental conditions.

Experimental Protocol: Determination of UV Absorption Spectrum

To determine the specific UV absorption properties of DMM, the following experimental protocol for UV-Vis spectrophotometry is recommended.

Objective: To determine the maximum absorption wavelength (λmax) and molar extinction coefficient (ε) of **Dimethyl (p-methoxybenzylidene)malonate**.

Materials:

- **Dimethyl (p-methoxybenzylidene)malonate** (high purity)
- Spectrophotometric grade solvent (e.g., ethanol, cyclohexane)
- Volumetric flasks (10 mL, 100 mL)
- Analytical balance
- Quartz cuvettes (1 cm path length)

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- UV-Vis spectrophotometer

Procedure:

- Preparation of Stock Solution: Accurately weigh a precise amount of DMM (e.g., 10 mg) and dissolve it in the chosen solvent in a 100 mL volumetric flask. Ensure complete dissolution. This will be the stock solution.
- Preparation of Working Solutions: Prepare a series of dilutions from the stock solution in 10 mL volumetric flasks to obtain a range of concentrations (e.g., 1 µg/mL, 2 µg/mL, 5 µg/mL, 10 µg/mL).
- Spectrophotometric Analysis:
  - Set the UV-Vis spectrophotometer to scan a wavelength range from 200 nm to 400 nm.
  - Use the pure solvent as a blank to zero the instrument.
  - Measure the absorbance of each working solution in a quartz cuvette.
- Data Analysis:
  - Plot absorbance versus wavelength for each concentration to obtain the UV absorption spectra. The wavelength at which the highest absorbance is recorded is the λmax.
  - According to the Beer-Lambert law ($A = \varepsilon cl$), plot a calibration curve of absorbance at λmax versus concentration.
  - The molar extinction coefficient (ε) can be calculated from the slope of the calibration curve (slope = ε × path length).

Synthesis of Dimethyl (p-methoxybenzylidene)malonate

The synthesis of DMM is typically achieved via a Knoevenagel condensation reaction between p-anisaldehyde and dimethyl malonate. This reaction involves the base-catalyzed condensation of an aldehyde with an active methylene compound.

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Experimental Protocol: Knoevenagel Condensation

Objective: To synthesize **Dimethyl (p-methoxybenzylidene)malonate**.

Reactants:

- p-Anisaldehyde (4-methoxybenzaldehyde)
- Dimethyl malonate
- Piperidine (catalyst)
- Acetic acid (co-catalyst)
- Benzene or Toluene (solvent)
- Ethyl acetate (for extraction)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate

Equipment:

- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Magnetic stirrer and stir plate
- Separatory funnel
- Rotary evaporator
- Apparatus for recrystallization or column chromatography

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Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and reflux condenser, add p-anisaldehyde (1 equivalent), dimethyl malonate (1.1 to 1.5 equivalents), and a suitable solvent such as benzene or toluene.
- Add a catalytic amount of piperidine (e.g., 0.1 equivalents) and a co-catalytic amount of acetic acid (e.g., 0.1 equivalents).
- Heat the reaction mixture to reflux and continuously remove the water formed during the reaction using the Dean-Stark trap.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete (typically after several hours), cool the mixture to room temperature.
- Dilute the reaction mixture with ethyl acetate and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purify the crude product by recrystallization from a suitable solvent (e.g., ethanol, methanol) or by flash column chromatography on silica gel.

DOT Diagram: Knoevenagel Condensation Workflow

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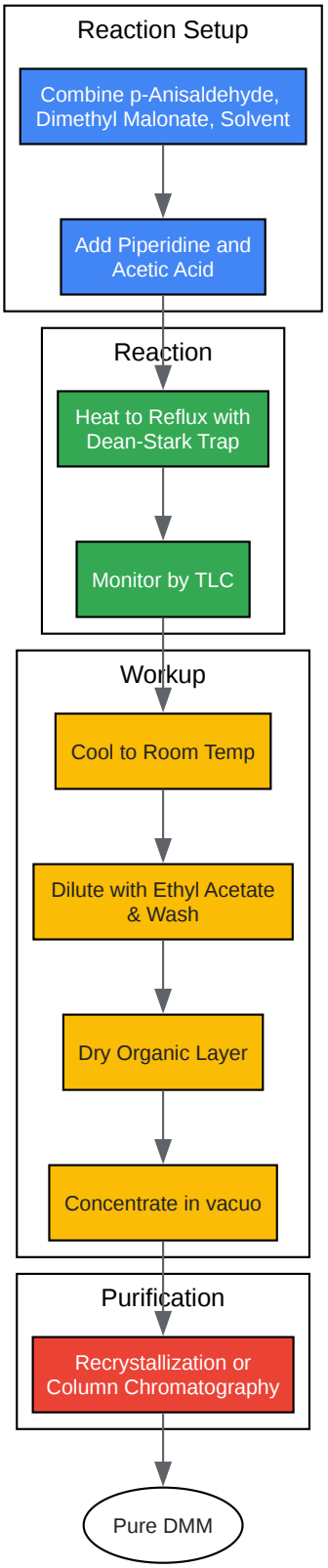

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Caption: Workflow for the synthesis of **Dimethyl (p-methoxybenzylidene)malonate**.

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Photostability Assessment

The photostability of a UV absorber is a critical parameter, as degradation upon exposure to UV radiation can lead to a loss of efficacy and the formation of potentially harmful byproducts.

Experimental Protocol: Photostability Evaluation

This protocol is based on general principles for photostability testing.

Objective: To assess the photostability of **Dimethyl (p-methoxybenzylidene)malonate** upon exposure to UV radiation.

Materials:

- **Dimethyl (p-methoxybenzylidene)malonate**
- Solvent (as used in the UV-Vis analysis)
- Quartz cuvettes or plates
- A calibrated light source that mimics solar radiation (e.g., a xenon lamp with appropriate filters)
- UV-Vis spectrophotometer
- Aluminum foil

Procedure:

- Sample Preparation: Prepare a solution of DMM in the chosen solvent at a concentration that gives an initial absorbance of approximately 1.0 at its λmax.
- Exposure Setup:
  - Transfer the solution to a quartz cuvette or spread a thin film of a formulation containing DMM onto a quartz plate.
  - Prepare an identical "dark control" sample, which is protected from light by wrapping it in aluminum foil.

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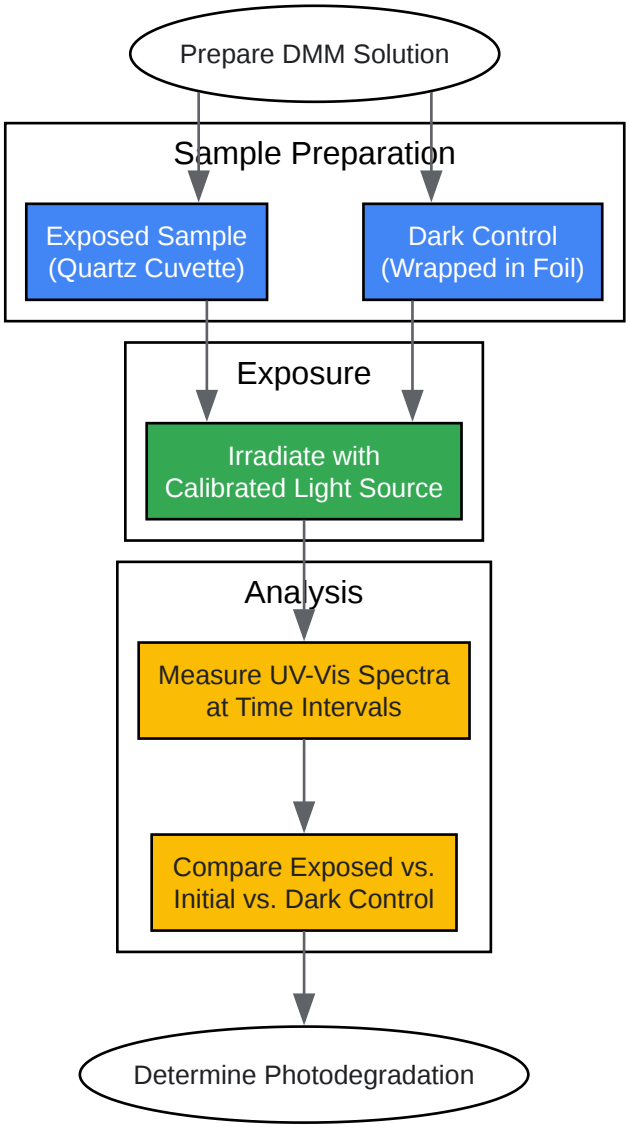
- Irradiation: Expose the sample to the light source for a defined period. The dark control should be kept in the same environment but shielded from light.
- Analysis: At predetermined time intervals, measure the UV-Vis absorption spectrum of both the exposed sample and the dark control.
- Data Analysis: Compare the absorption spectra of the exposed sample over time to its initial spectrum and to the dark control. A decrease in absorbance at the λmax indicates photodegradation. The percentage of degradation can be calculated from the change in absorbance.

DOT Diagram: Photostability Testing Workflow



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Caption: General workflow for assessing the photostability of a UV absorber.

Biological Activity and Signaling Pathways

Current research on **Dimethyl (p-methoxybenzylidene)malonate** and related benzylidene malonate UV absorbers is predominantly focused on their chemical and photophysical properties for applications in material science and cosmetics. The available scientific literature does not indicate significant research into the interaction of DMM with biological signaling pathways. Therefore, at present, there is no established signaling pathway associated with this compound. The primary mechanism of action relevant to its function is the physical process of UV photon absorption.

Conclusion

Dimethyl (p-methoxybenzylidene)malonate is a promising UVB absorber with potential applications in various fields requiring photoprotection. While its fundamental chemical and physical properties are documented, a significant gap exists in the public domain regarding its specific quantitative UV absorption characteristics. The experimental protocols provided in this guide offer a framework for researchers to synthesize, characterize, and evaluate the performance of DMM. Future research should focus on obtaining and publishing a comprehensive set of photophysical data for DMM to facilitate its broader application and to allow for direct comparison with other commercially available UV absorbers. Furthermore, as with any chemical intended for use in consumer products, a thorough toxicological and ecotoxicological assessment is warranted.

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References

- 1. Dimethyl malonate - Wikipedia [en.wikipedia.org]

- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. Dimethyl (p-methoxybenzylidene)malonate | C13H14O5 | CID 100478 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. dimethyl (p-methoxybenzylidene)malonate | 7443-25-6 [amp.chemicalbook.com]
- 6. dimethyl (p-methoxybenzylidene)malonate CAS#: 7443-25-6 [m.chemicalbook.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. Substituent Effects on the Ultraviolet Absorption Properties of 2,4-Dihydroxy Dibenzophenone - PMC [pmc.ncbi.nlm.nih.gov]

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